

# Application Notes and Protocols for the Determination of Free Chlorine

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## Compound of Interest

Compound Name: Zinc iodate

CAS No.: 7790-37-6

Cat. No.: B1357762

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Topic: Iodometric Method for the Determination of Free Chlorine

Audience: Researchers, scientists, and drug development professionals.

Note to the Reader: While the initial request specified the use of **zinc iodate**, a comprehensive review of established analytical methods indicates that a standardized protocol for the determination of free chlorine using **zinc iodate** is not readily available in scientific literature. However, the closely related and widely accepted iodometric titration method, which utilizes the reaction of chlorine with potassium iodide, is a standard and well-documented procedure. The underlying principle involves the oxidation of iodide to iodine by chlorine. This document provides detailed application notes and protocols for this established iodometric method.

## Introduction

Chlorine is a widely used disinfectant in water treatment and various industrial processes. The determination of free chlorine, the sum of hypochlorous acid (HOCl) and hypochlorite ion (OCl<sup>-</sup>), is crucial for ensuring effective disinfection and process control. The iodometric method is a classic and reliable titrimetric technique for determining the concentration of total residual

chlorine. Free chlorine can also be determined using this principle in conjunction with specific analytical conditions. This method is based on the oxidation of iodide ions (I<sup>-</sup>) to iodine (I<sub>2</sub>) by chlorine. The liberated iodine is then titrated with a standard solution of sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) using a starch indicator to detect the endpoint.

## Principle of the Method

Free chlorine oxidizes iodide ions in an acidic solution to produce iodine. The amount of iodine generated is directly proportional to the amount of free chlorine present in the sample. The liberated iodine is then titrated with a standardized sodium thiosulfate solution. A starch solution is added as an indicator, which forms a deep blue complex with iodine. The endpoint of the titration is reached when the blue color disappears, indicating that all the liberated iodine has been reduced by the sodium thiosulfate.

The chemical reactions involved are as follows:

- Oxidation of Iodide by Chlorine:  $\text{Cl}_2 + 2\text{KI} \rightarrow 2\text{KCl} + \text{I}_2$
- Titration of Iodine with Sodium Thiosulfate:  $\text{I}_2 + 2\text{Na}_2\text{S}_2\text{O}_3 \rightarrow 2\text{NaI} + \text{Na}_2\text{S}_4\text{O}_6$

## Quantitative Data Summary

The following table summarizes key quantitative data for chlorine determination methods, including iodometric titration.

Parameter	Iodometric Titration	DPD Colorimetric Method
Analyte	Total Chlorine	Free and Total Chlorine
Principle	Titration of liberated iodine	Colorimetric measurement of oxidized DPD
Applicable Concentration Range	> 1 mg/L	0.01 - 10 mg/L (can be extended with dilution)[1]
Minimum Detectable Concentration	Approx. 40 µg/L (as Cl <sub>2</sub> ) with 0.01N Na <sub>2</sub> S <sub>2</sub> O <sub>3</sub> and a 1000-mL sample[2]	Down to 0.02 mg/L for free and total chlorine[1]
Interferences	Oxidized forms of manganese, other oxidizing agents, reducing agents, ferric and nitrite ions (minimized at pH 3-4).[2]	Bromine, Iodine, chlorine dioxide, strong oxidizing agents, extreme sample pH, monochloramine.[3]

## Experimental Protocols

### Reagent Preparation

- Acetic Acid, concentrated (glacial)
- Potassium Iodide (KI), crystals
- Standard Sodium Thiosulfate solution, 0.01 N: Dissolve 2.482 g of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>·5H<sub>2</sub>O in freshly boiled and cooled distilled water and dilute to 1000 mL. Standardize against a primary standard.
- Starch Indicator solution: Dissolve 1 g of soluble starch in 100 mL of hot distilled water.

### Sample Handling and Preparation

- Chlorine in aqueous solutions is unstable and its concentration can decrease rapidly.[2] Samples should be analyzed immediately after collection.[2][4]

- Avoid exposure to sunlight, strong light, or agitation, as these can accelerate the reduction of chlorine.[2]
- Do not store samples intended for chlorine analysis.[2]

## Titration Procedure

- **Sample Measurement:** Take a 200 mL sample of the water to be tested.
- **Acidification:** Add 1 mL of concentrated acetic acid to the sample in an Erlenmeyer flask.
- **Addition of Potassium Iodide:** Add approximately 1 g of potassium iodide crystals to the flask and mix to dissolve.
- **Titration:** Titrate the liberated iodine with 0.01 N sodium thiosulfate solution until a pale yellow color is observed.
- **Indicator Addition:** Add 1 mL of starch indicator solution. The solution will turn a deep blue color.
- **Endpoint Determination:** Continue the titration with sodium thiosulfate, adding it drop by drop, until the blue color disappears completely. Record the total volume of titrant used.
- **Blank Titration:** Perform a blank titration using distilled water instead of the sample to account for any interfering substances in the reagents.

## Calculation of Free Chlorine Concentration

The concentration of free chlorine is calculated using the following formula:

$$\text{Chlorine (mg/L)} = [(A - B) \times N \times 35.45 \times 1000] / V$$

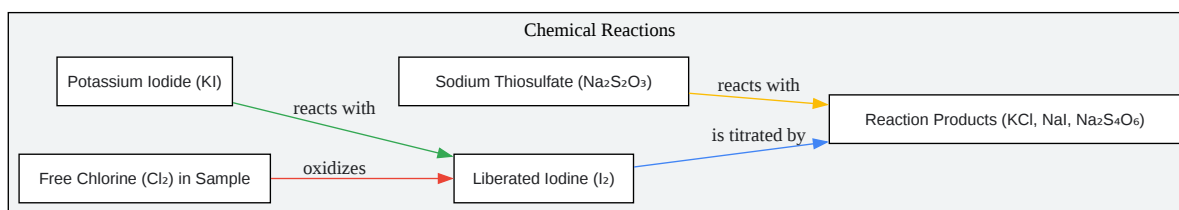
Where:

- A = volume of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> titrant used for the sample (mL)
- B = volume of Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> titrant used for the blank (mL)
- N = normality of the Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> solution

- 35.45 = equivalent weight of chlorine
- V = volume of the sample (mL)

## Visualizations

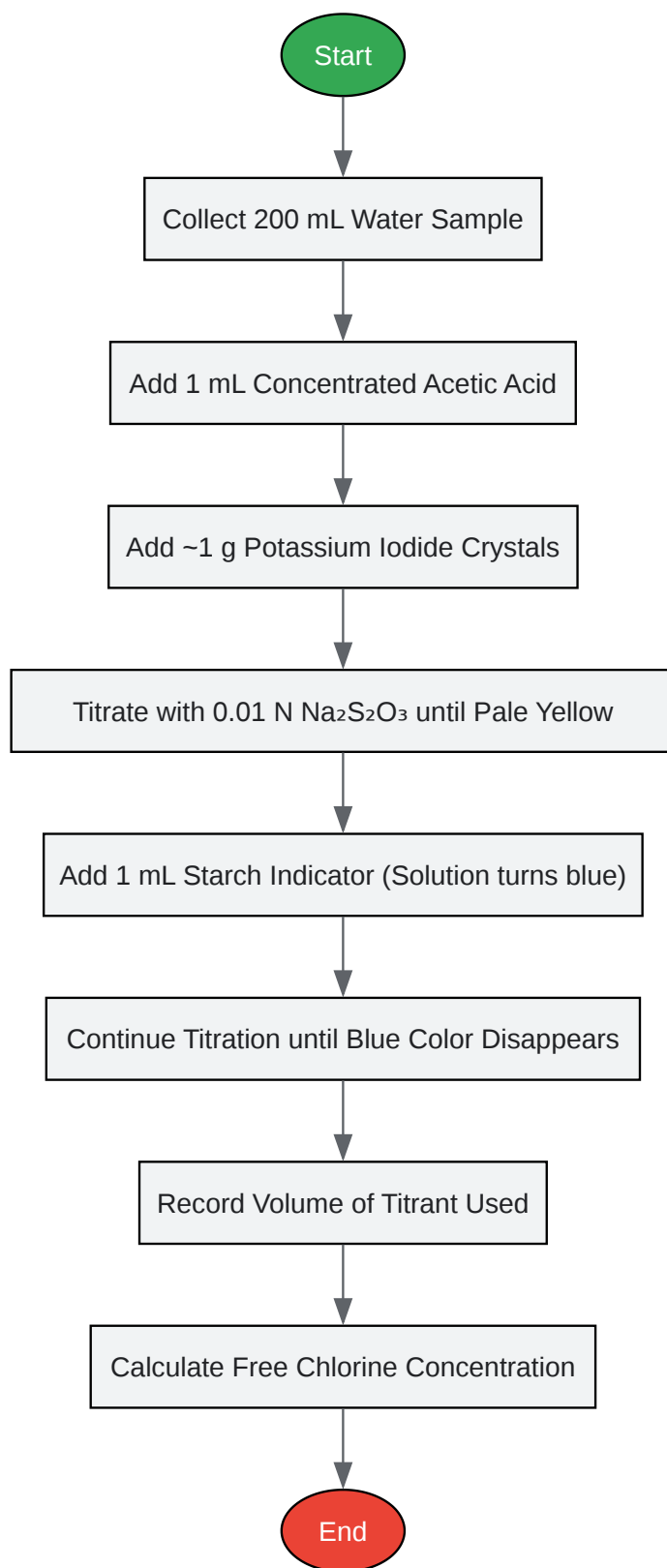
### Logical Relationship of the Iodometric Titration



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Caption: Principle of Iodometric Titration for Chlorine.

## Experimental Workflow for Free Chlorine Determination



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Caption: Iodometric Titration Workflow.

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## References

- [1. Measuring Free Chlorine: What Are My Options - Palintest \[palintest.com\]](#)
- [2. NEMI Method Summary - 4500-Cl B \[nemi.gov\]](#)
- [3. alsenvironmental.co.uk \[alsenvironmental.co.uk\]](#)
- [4. cdn.hach.com \[cdn.hach.com\]](#)
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